

AZD-4818 solubility in DMSO and culture media

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Compound of Interest

Compound Name: AZD-4818

Cat. No.: B1666219

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Technical Support Center: AZD-4818

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information, troubleshooting guides, and frequently asked questions (FAQs) for the use of **AZD-4818** in experimental settings. The following information is designed to address common challenges encountered during the handling and application of this CCR1 antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **AZD-4818** and what is its mechanism of action?

A1: **AZD-4818** is a potent and selective antagonist of the C-C chemokine receptor 1 (CCR1). CCR1 is a G protein-coupled receptor involved in inflammatory responses. Its ligands include chemokines such as CCL3 (MIP-1 α), CCL5 (RANTES), and CCL7 (MCP-3). By blocking the binding of these ligands to CCR1, **AZD-4818** inhibits the downstream signaling pathways that lead to the recruitment of inflammatory cells.

Q2: What is the solubility of **AZD-4818** in DMSO?

A2: There are conflicting reports from various suppliers regarding the solubility of **AZD-4818** in DMSO. It is crucial to consult the product-specific datasheet. The reported solubility values are summarized in the table below. This discrepancy may be due to differences in the purity of the compound, the hydration state, or the DMSO used (e.g., anhydrous vs. hygroscopic).

Q3: Can I dissolve **AZD-4818** directly in culture media?

A3: It is not recommended to dissolve **AZD-4818** directly in aqueous culture media due to its hydrophobic nature, which can lead to poor solubility and precipitation. A concentrated stock solution in an organic solvent like DMSO should be prepared first and then diluted into the culture medium.

Q4: What is the maximum recommended final concentration of DMSO in cell culture?

A4: The final concentration of DMSO in your cell culture should be kept as low as possible to minimize cytotoxicity. A final concentration of less than 0.5% (v/v) is generally considered safe for most cell lines, with many researchers aiming for $\leq 0.1\%$. It is essential to include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments to account for any solvent-related effects.

Solubility Data

The following table summarizes the reported solubility of **AZD-4818** in DMSO from different sources.

Solvent	Reported Solubility (Source 1)	Reported Solubility (Source 2)	Molar Concentration (at 50 mg/mL)	Molar Concentration (at 1 mg/mL)
DMSO	50 mg/mL ^{[1][2]}	1 mg/mL ^[3]	~88.11 mM	~1.76 mM

Note: Source 1 suggests that sonication and adjusting the pH to 2 with HCl may be necessary to achieve higher concentrations. Source 2 recommends sonication for their reported solubility.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

- Materials:
 - AZD-4818** powder

- Anhydrous, sterile DMSO
- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortex mixer
- (Optional) Water bath sonicator
- Procedure:
 1. Equilibrate the **AZD-4818** vial to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **AZD-4818** powder in a sterile tube.
 3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
 4. Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 5. If the compound does not fully dissolve, sonicate the tube in a room temperature water bath for 5-10 minutes.
 6. Visually inspect the solution to ensure it is clear and free of particulates.
 7. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
 8. Store the aliquots at -20°C or -80°C as recommended by the supplier.

Protocol 2: Preparation of Working Solutions in Culture Media

- Materials:
 - **AZD-4818** stock solution in DMSO
 - Pre-warmed (37°C) complete cell culture medium
 - Sterile tubes

- Procedure:
 1. Thaw an aliquot of the **AZD-4818** stock solution at room temperature.
 2. Perform a serial dilution of the stock solution into pre-warmed culture medium to achieve the final desired concentration.
 3. It is recommended to add the stock solution to the medium while gently vortexing or swirling to ensure rapid and even dispersion, which can help prevent precipitation.
 4. The final DMSO concentration should be kept below cytotoxic levels (ideally $\leq 0.1\%$).
 5. Use the freshly prepared working solution immediately for your experiments.

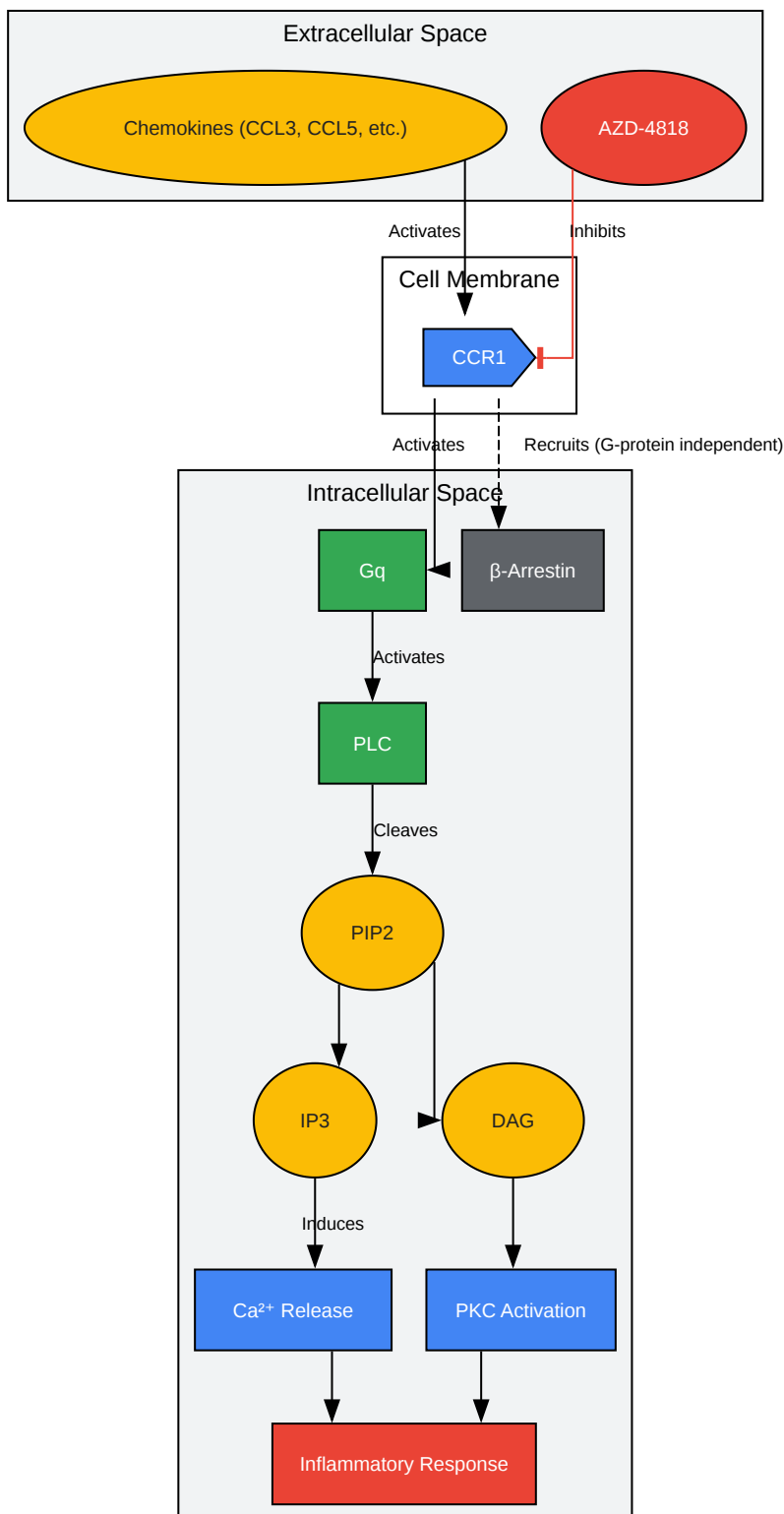
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution of DMSO stock in culture medium	The final concentration of AZD-4818 exceeds its solubility limit in the aqueous medium.	- Decrease the final working concentration of AZD-4818.- Perform a solubility test in your specific culture medium to determine the maximum soluble concentration.
Rapid change in solvent polarity ("crashing out").	- Add the DMSO stock solution dropwise to the pre-warmed (37°C) culture medium while gently vortexing.- Consider an intermediate dilution step in a smaller volume of medium before the final dilution.	
Cloudy or hazy appearance of the culture medium after adding AZD-4818	The compound is not fully dissolved or is precipitating over time.	- Ensure the DMSO stock solution is completely dissolved before use.- Prepare fresh working solutions for each experiment and do not store them.- Visually inspect the medium under a microscope to confirm the presence of precipitate.
Inconsistent experimental results	Inaccurate dosing due to precipitation or degradation of the compound.	- Always use freshly prepared working solutions.- Ensure the stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles.- Include appropriate positive and negative controls in your experiments.
Cytotoxicity from the solvent.	- Lower the final DMSO concentration in the culture medium.- Always include a	

vehicle control (medium with the same DMSO concentration) to assess the effect of the solvent on your cells.

Signaling Pathway and Troubleshooting Workflow

AZD-4818 Mechanism of Action

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Caption: **AZD-4818** inhibits the CCR1 signaling pathway.



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Caption: A workflow for troubleshooting solubility issues.

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